

# 5-Quinolinesulfonyl Chloride: Physical Properties & Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *Quinoline-5-sulfonyl chloride*

CAS No.: 102878-84-2

Cat. No.: B030730

[Get Quote](#)

## Executive Summary

5-Quinolinesulfonyl chloride (5-QSC) is a critical heterocyclic building block used primarily in the synthesis of sulfonamide-based pharmaceuticals, including COMT inhibitors (for Parkinson's disease) and antimicrobial agents.

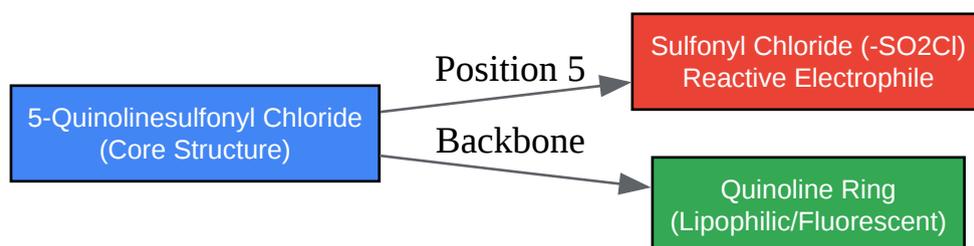
**Critical Distinction:** Unlike its regioisomer 8-quinolinesulfonyl chloride, which is widely used as a fluorescent derivatizing agent for amines, 5-QSC is predominantly utilized as a pharmacophore scaffold. While it possesses intrinsic fluorescence characteristic of the quinoline core, its primary utility lies in its electrophilic reactivity for introducing the quinoline moiety into bioactive molecules.[1]

## Chemical Identity & Structural Analysis[2][3][4]

Attribute	Detail
IUPAC Name	Quinoline-5-sulfonyl chloride
CAS Registry Number	102878-84-2
Molecular Formula	C <sub>9</sub> H <sub>6</sub> ClNO <sub>2</sub> S
Molecular Weight	227.67 g/mol
SMILES	ClS(=O)(=O)c1cccc2cccnc12
Structural Feature	Electrophilic sulfonyl chloride group at the C5 position of the quinoline ring.[2][3]

## Structural Visualization

The following diagram illustrates the core structure and the numbering system to distinguish it from the 8-isomer.



[Click to download full resolution via product page](#)

Figure 1: Structural decomposition of 5-QSC highlighting the reactive center.

## Physical Characteristics Profile

The following data aggregates experimental values and high-confidence predictive models.

### Table 1: Physicochemical Properties

Property	Value / Range	Source/Note
Physical State	Solid (Crystalline Powder)	Standard conditions
Appearance	Pale Beige to Off-White	Oxidizes/darkens upon air exposure
Melting Point	91 – 95 °C	Experimental [1][2]
Boiling Point	~356 °C (Predicted)	Decomposes before boiling at atm pressure
Density	~1.48 g/cm <sup>3</sup>	Predicted
Solubility	Soluble in DCM, CHCl <sub>3</sub> , THF, DMSO	Reacts with protic solvents (MeOH, H <sub>2</sub> O)
Hygroscopicity	High	Hydrolyzes to sulfonic acid in moist air

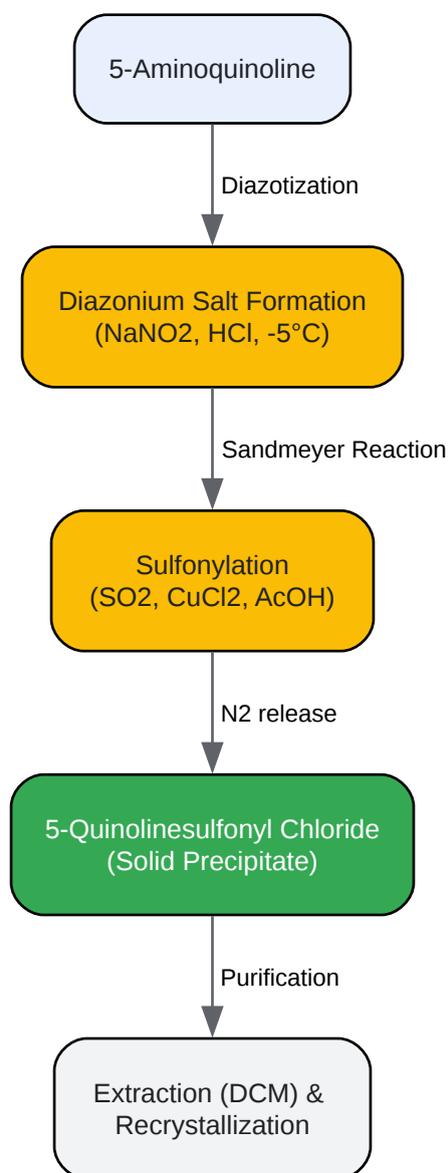
## Solubility & Solvent Compatibility[1][5]

- Recommended Solvents: Anhydrous Dichloromethane (DCM), Tetrahydrofuran (THF), Acetonitrile (MeCN).[1]
- Incompatible Solvents: Water, Alcohols (Methanol, Ethanol), Primary/Secondary Amines (unless intended as reactants).[1]
- Stability Note: Solutions in DMSO should be used immediately as sulfonyl chlorides can slowly decompose in polar aprotic solvents over time.[1]

## Synthesis & Reactivity Workflows

### Synthesis Pathway

Direct chlorosulfonation of quinoline often yields a mixture favoring the 8-isomer. High-purity 5-QSC is best synthesized via diazotization of 5-aminoquinoline (Sandmeyer-type reaction).



[Click to download full resolution via product page](#)

Figure 2: Synthesis of 5-QSC via the Meerwein reaction pathway.

## Reactivity: Sulfonamide Formation

The primary application of 5-QSC is the formation of sulfonamides.[4][5] This reaction is sensitive to moisture.[1][6]

Mechanism: Nucleophilic attack of the amine nitrogen on the sulfur atom, followed by the elimination of chloride.[1]

### Protocol 1: General Sulfonylation Procedure

- Reagents: 5-QSC (1.0 equiv), Amine (1.0–1.2 equiv), Triethylamine (TEA) or DIPEA (2.0 equiv).
- Solvent: Anhydrous DCM or THF.[1]
- Conditions: 0°C to Room Temperature (RT), Inert Atmosphere (N<sub>2</sub>/Ar).[1]

### Step-by-Step Workflow:

- Preparation: Dissolve the amine and base (TEA) in anhydrous DCM under nitrogen. Cool to 0°C.[1]
- Addition: Dissolve 5-QSC in a minimum volume of DCM and add dropwise to the amine solution. Note: Exothermic reaction.
- Reaction: Stir at 0°C for 30 mins, then warm to RT. Monitor via TLC (often 50% EtOAc/Hexane) or LC-MS.
- Quench: Add saturated NaHCO<sub>3</sub> solution.
- Workup: Extract with DCM (3x). Wash organic layer with Brine.[1] Dry over Na<sub>2</sub>SO<sub>4</sub>. [1][7]
- Purification: Flash column chromatography.

## Quality Control & Stability Assessment

### Purity Assessment (Hydrolysis Method)

Since 5-QSC is unstable on many LC-MS columns (due to hydrolysis in aqueous mobile phases), a derivatization check is the most robust purity assay.

### Self-Validating Protocol:

- Take a small aliquot (~10 mg) of 5-QSC.
- React immediately with excess morpholine or benzylamine in DCM.[1]

- Analyze the resulting stable sulfonamide via HPLC/LC-MS.
- Interpretation: The ratio of Sulfonamide (Active) to Sulfonic Acid (Hydrolyzed impurity) represents the effective purity of the reagent.[1]

## Storage & Handling[1]

- Moisture Sensitivity:CRITICAL. The chloride leaving group is highly susceptible to hydrolysis, forming 5-quinolinesulfonic acid (MP > 300°C, insoluble in DCM).
- Storage: Store at 2–8°C (or -20°C for long term) under an inert atmosphere (Argon/Nitrogen). Desiccator storage is mandatory.[1]
- Visual Indicator: If the pale beige solid turns green or develops a sharp acidic odor (HCl gas), significant decomposition has occurred.[1]

## Spectroscopic Signature

- UV-Vis: Absorption maxima typically around 230 nm and 310 nm (characteristic of the quinoline core).
- Fluorescence: While 5-sulfonamides are fluorescent, they are generally less intense than 8-sulfonamides (Dansyl derivatives). The fluorescence is often pH-dependent due to the protonation of the quinoline nitrogen (pKa ~ 4-5).
- <sup>1</sup>H NMR (CDCl<sub>3</sub>, 400 MHz):
  - Expect aromatic signals in the range of 7.5 – 9.2 ppm.
  - The proton at C2 (adjacent to Nitrogen) is typically the most deshielded doublet (~9.0–9.2 ppm).[1]
  - The proton at C6 (ortho to sulfonyl) will show significant downfield shifting due to the electron-withdrawing -SO<sub>2</sub>Cl group.

## References

- PubChem.**Quinoline-5-sulfonyl chloride** (Compound Summary). National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
- ResearchGate.Synthesis and Antimicrobial Activity of 8-Hydroxyquinoline-5-sulfonamide Derivatives. (Referenced for sulfonylation protocols).[1][2][7][6][8] Available at: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. WO2012026529A1 - Novel production method for isoquinoline derivatives and salts thereof - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 2. [researchgate.net](https://researchgate.net) [\[researchgate.net\]](https://researchgate.net)
- 3. Quinoline-5-sulfonyl chloride | C9H6ClNO2S | CID 16787232 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. 8-Hydroxyquinoline-5-sulfonyl Chloride|CAS 64641-92-5 [\[benchchem.com\]](https://www.benchchem.com)
- 5. [guidechem.com](https://guidechem.com) [\[guidechem.com\]](https://guidechem.com)
- 6. 8-Quinolinesulfonyl chloride | 18704-37-5 [\[chemicalbook.com\]](https://www.chemicalbook.com)
- 7. Optimization of 8-Hydroxyquinolines as Inhibitors of Catechol O-Methyltransferase - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 8. [chemimpex.com](https://www.chemimpex.com) [\[chemimpex.com\]](https://www.chemimpex.com)
- To cite this document: BenchChem. [5-Quinolinesulfonyl Chloride: Physical Properties & Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b030730#physical-properties-of-5-quinolinesulfonyl-chloride\]](https://www.benchchem.com/product/b030730#physical-properties-of-5-quinolinesulfonyl-chloride)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)